

Toxicological Profile of Crufomate in Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Crufomate*

Cat. No.: *B1669637*

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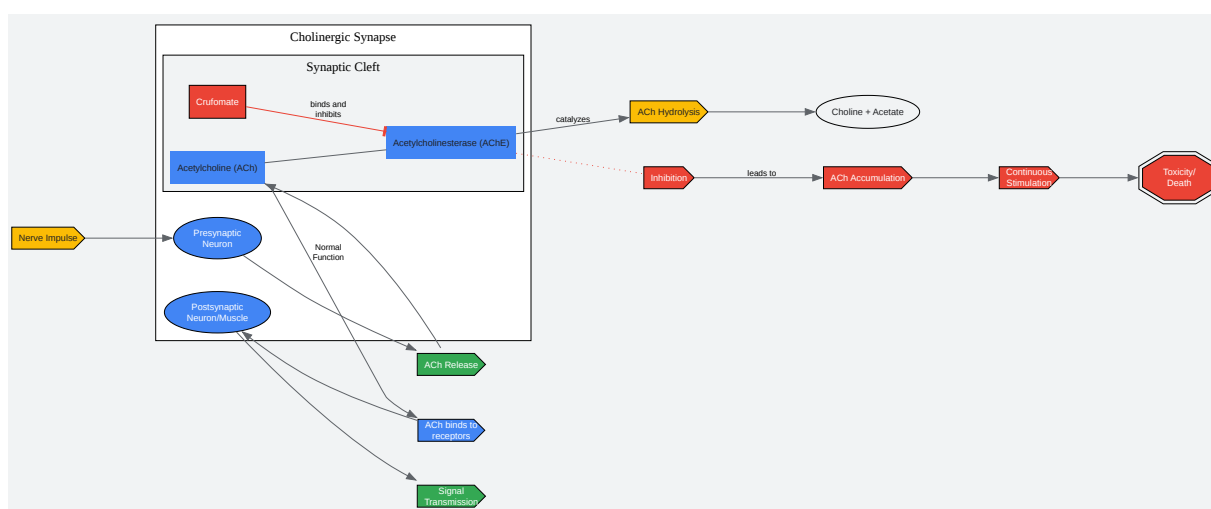
For Researchers, Scientists, and Drug Development Professionals

Introduction

Crufomate, an organophosphate insecticide, was historically used to control various pests in livestock. While effective against target organisms, its use raised concerns regarding its potential impact on non-target species. This technical guide provides a comprehensive overview of the toxicological profile of **Crufomate** in non-target organisms, including mammals, birds, fish, and aquatic invertebrates. The information is presented to facilitate risk assessment and further research into the environmental impact of organophosphate pesticides.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Crufomate**, like other organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for the proper functioning of the nervous system, where it is responsible for breaking down the neurotransmitter acetylcholine (ACh). By inhibiting AChE, **Crufomate** causes an accumulation of ACh at nerve synapses and neuromuscular junctions. This leads to continuous stimulation of cholinergic receptors, resulting in a state of hyperexcitability, paralysis, and ultimately, death.



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Figure 1: Mechanism of Acetylcholinesterase Inhibition by **Crufomate**.

Toxicological Data in Non-Target Organisms

The following tables summarize the available quantitative toxicological data for **Crufomate** in various non-target organisms.

Table 1: Acute Toxicity of Crufomate in Non-Target Mammals

Species	Route	Endpoint	Value (mg/kg bw)	Reference
Rat (Rattus norvegicus)	Oral	LD50 (female)	770	[1]
Rabbit (Oryctolagus cuniculus)	Dermal	-	Slight erythema at 10% solution	[2]

Table 2: Acute and Sub-acute Toxicity of Crufomate in Non-Target Birds

Species	Route	Endpoint	Value	Reference
Mallard (Anas platyrhynchos)	Oral	LD50	37.5 mg/kg bw	[1]
Chicken (Gallus gallus domesticus)	Oral	-	Leg weakness at 400 mg/kg	[1]

Table 3: Acute Toxicity of Crufomate in Non-Target Aquatic Organisms

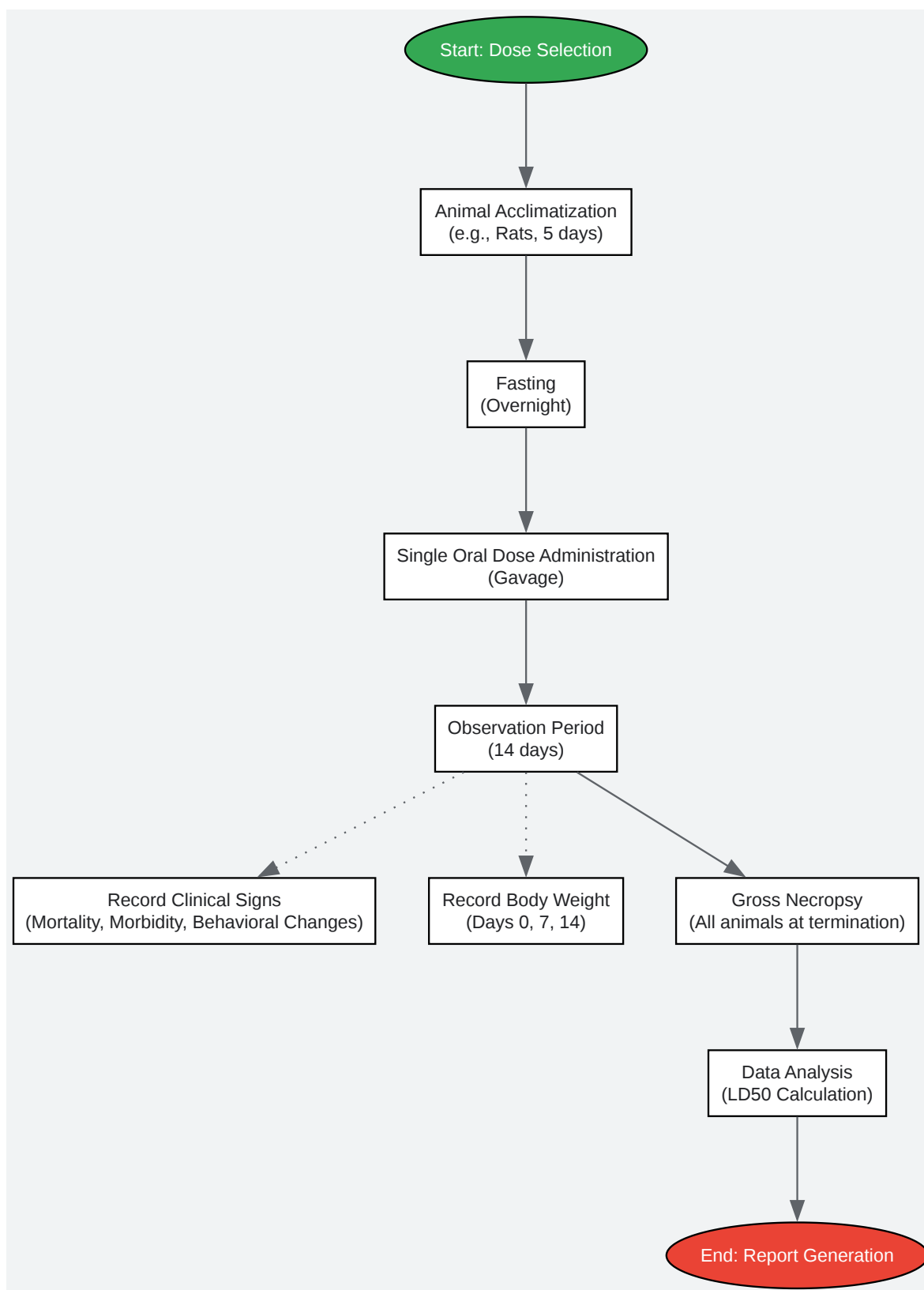
Species	Type	Endpoint	Value (mg/L)	Exposure Duration	Reference
Bluegill (Lepomis macrochirus)	Fish	LC50	1.8	96 hours	[1]
Amphipod (Gammarus fasciatus)	Invertebrate	LC50	3.7	96 hours	[1]

Note: Chronic toxicity data for many non-target organisms are not readily available in the public domain.

Experimental Protocols

The following sections describe standardized experimental protocols, based on OECD guidelines, that are representative of the methodologies likely used to generate the toxicological data presented above.

Mammalian Acute Oral Toxicity (Adapted from OECD Guideline 423)



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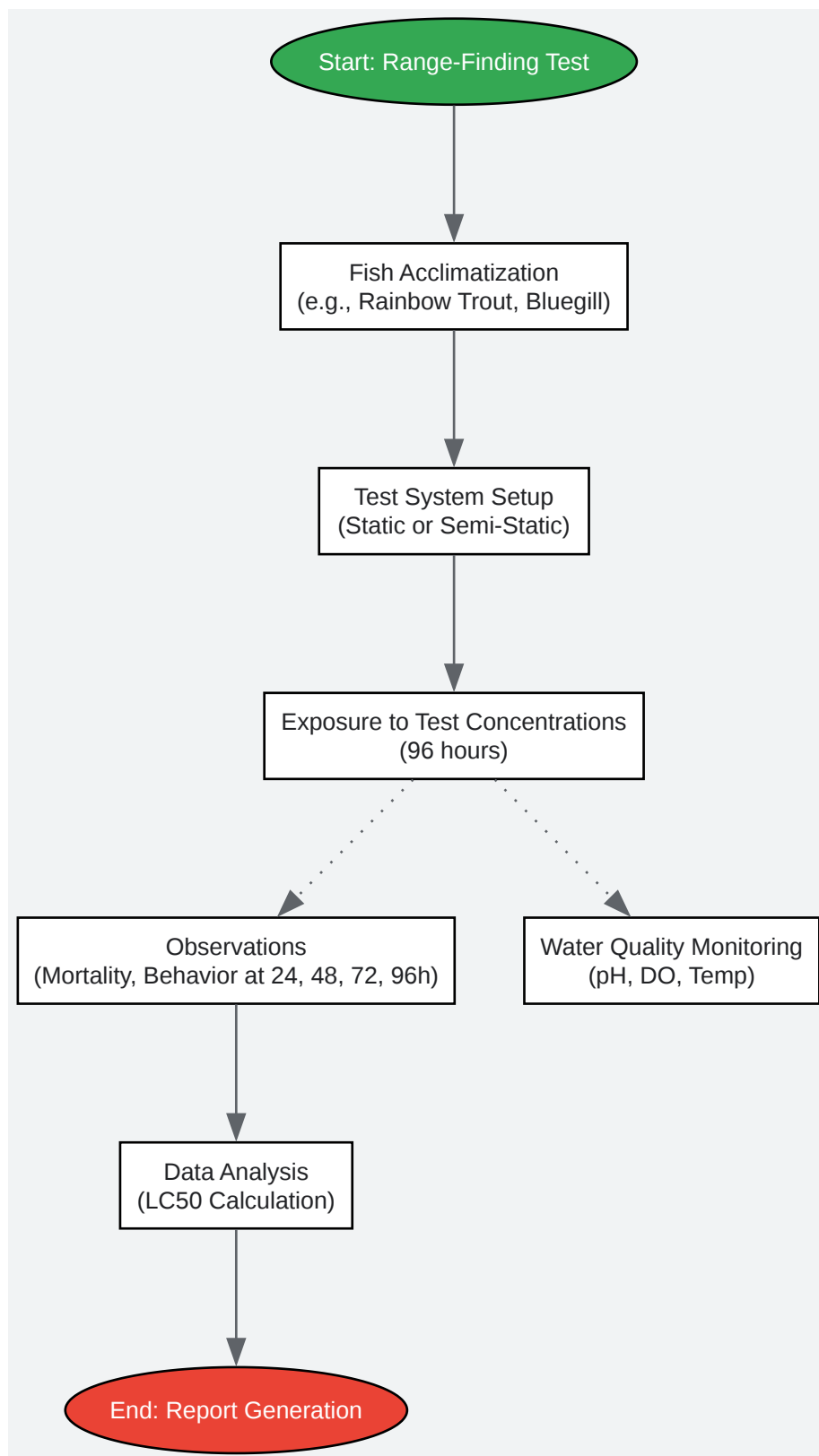
Figure 2: Generalized Workflow for Mammalian Acute Oral Toxicity Testing.

- **Test Species:** Typically laboratory rats (e.g., Sprague-Dawley or Wistar strain), nulliparous and non-pregnant females are often used as they can be slightly more sensitive.
- **Acclimatization:** Animals are acclimatized to laboratory conditions for at least 5 days.
- **Housing:** Animals are housed in appropriate cages with controlled temperature, humidity, and a 12-hour light/dark cycle.
- **Diet:** Standard laboratory diet and water are provided ad libitum, except for a brief fasting period before dosing.
- **Dosing:** A single dose of **Crufomate**, dissolved or suspended in a suitable vehicle (e.g., corn oil), is administered by oral gavage. A control group receives the vehicle only.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Endpoint:** The Lethal Dose 50 (LD50), the statistically estimated dose that is expected to be lethal to 50% of the test population, is calculated.

Avian Acute Oral Toxicity (Adapted from OECD Guideline 223)

- **Test Species:** A representative avian species, such as the Mallard duck (*Anas platyrhynchos*) or Bobwhite quail (*Colinus virginianus*), is used.
- **Acclimatization and Housing:** Similar to mammalian studies, birds are acclimatized to controlled laboratory conditions.
- **Dosing:** A single dose of **Crufomate** is administered directly into the crop or esophagus using a gavage tube.
- **Observation:** Birds are observed for mortality and signs of toxicity for a period of at least 14 days. Body weight and food consumption are monitored.
- **Endpoint:** The LD50 is determined.

Fish Acute Toxicity Test (Adapted from OECD Guideline 203)



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Figure 3: Generalized Workflow for Fish Acute Toxicity Testing.

- **Test Species:** A standard freshwater fish species, such as Rainbow trout (*Oncorhynchus mykiss*) or Bluegill (*Lepomis macrochirus*), is used.
- **Test System:** The test is typically conducted under static or semi-static conditions. In a static test, the test solutions are not renewed during the exposure period. In a semi-static test, the solutions are renewed periodically (e.g., every 24 hours).
- **Test Concentrations:** Fish are exposed to a range of concentrations of **Crufomate** dissolved in water, along with a control group in untreated water.
- **Exposure Duration:** The standard exposure duration is 96 hours.
- **Observations:** Mortality and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.
- **Water Quality:** Parameters such as pH, dissolved oxygen, and temperature are monitored throughout the test.
- **Endpoint:** The Lethal Concentration 50 (LC50), the concentration of the chemical in water that is lethal to 50% of the test fish, is calculated.

Aquatic Invertebrate Acute Immobilization Test (Adapted from OECD Guideline 202)

- **Test Species:** A representative aquatic invertebrate, typically *Daphnia magna*, is used.
- **Test System:** The test is conducted under static conditions.
- **Test Concentrations:** Daphnids (less than 24 hours old) are exposed to a series of **Crufomate** concentrations in water.
- **Exposure Duration:** The exposure period is 48 hours.

- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- **Endpoint:** The Effective Concentration 50 (EC50), the concentration that causes immobilization in 50% of the daphnids, is determined.

Conclusion

The available data indicates that **Crufomate** exhibits moderate to high acute toxicity to a range of non-target organisms. As an acetylcholinesterase inhibitor, its mode of action is well-understood, leading to neurotoxic effects. The provided toxicological data, in conjunction with the standardized experimental protocols, serves as a critical resource for environmental risk assessment and for guiding future research on the ecological impacts of organophosphate insecticides. Further studies focusing on the chronic toxicity and sublethal effects of **Crufomate** and its metabolites in non-target species are warranted to fully understand its environmental risk profile.

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References

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- 2. Crufomate | C12H19ClNO3P | CID 9300 - PubChem [pubchem.ncbi.nlm.nih.gov]
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